

Omadacycline mesylate solubility and stability in different laboratory solvents

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Compound of Interest

Compound Name: Omadacycline mesylate

Cat. No.: B12353970

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Omadacycline Mesylate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and stability of **omadacycline mesylate** in common laboratory solvents.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **omadacycline mesylate**?

Omadacycline mesylate is soluble in several organic solvents. For biological experiments requiring aqueous solutions, it is often recommended to first dissolve the compound in an organic solvent like DMSO and then dilute it with the aqueous buffer of choice.^[1]

Q2: How do I prepare a stock solution of **omadacycline mesylate**?

To prepare a stock solution, you can dissolve **omadacycline mesylate** in the solvent of your choice. It is good practice to purge the solvent with an inert gas before use.^[1] For higher concentrations, ultrasonic assistance may be necessary.^[2] Stock solutions of omadacycline and its deuterated internal standard (for analytical purposes) have been prepared in methanol.^[3]

Q3: What is the solubility of **omadacycline mesylate** in common laboratory solvents?

The solubility of omadacycline and its salts can vary. The following tables summarize the available data.

Omadacycline Base and Mesylate Solubility

Solvent	Solubility	Notes
DMSO	~1 mg/mL[1], 100 mg/mL[2]	Hygroscopic DMSO can impact solubility; use newly opened solvent.[2] Ultrasonic assistance may be needed.[2]
Dimethylformamide (DMF)	~1 mg/mL[1]	
Ethanol	Slightly soluble[1]	
Methanol	125 mg/mL[2]	Ultrasonic assistance may be needed.[2]
PBS (pH 7.2)	Slightly soluble[1]	
1:2 DMSO:PBS (pH 7.2)	~0.33 mg/mL[1]	

Omadacycline Tosylate Solubility

Solvent	Solubility	Notes
Water	12.5 mg/mL[4]	Ultrasonic assistance may be needed.[4]
DMSO	100 mg/mL[5]	Moisture-absorbing DMSO can reduce solubility; use fresh DMSO.[5]
Ethanol	100 mg/mL[5]	

Q4: How should I store **omadacycline mesylate** powder and its stock solutions?

- Solid Form: The crystalline solid should be stored at -20°C for long-term stability (≥4 years). [1] The amorphous form of omadacycline can be unstable when exposed to air, light, and/or

moisture and should be stored at temperatures below 0°C with limited exposure.[6]

- **Stock Solutions:** For stock solutions in DMSO, it is recommended to store them at -80°C for use within 6 months, or at -20°C for use within 1 month.[7] To avoid degradation from repeated freeze-thaw cycles, it is advisable to store solutions in single-use aliquots.[7]
- **Aqueous Solutions:** It is not recommended to store aqueous solutions for more than one day.[1]

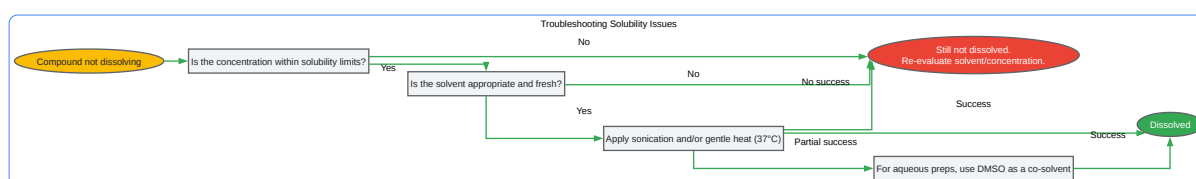
Q5: How stable is omadacycline in diluted infusion solutions?

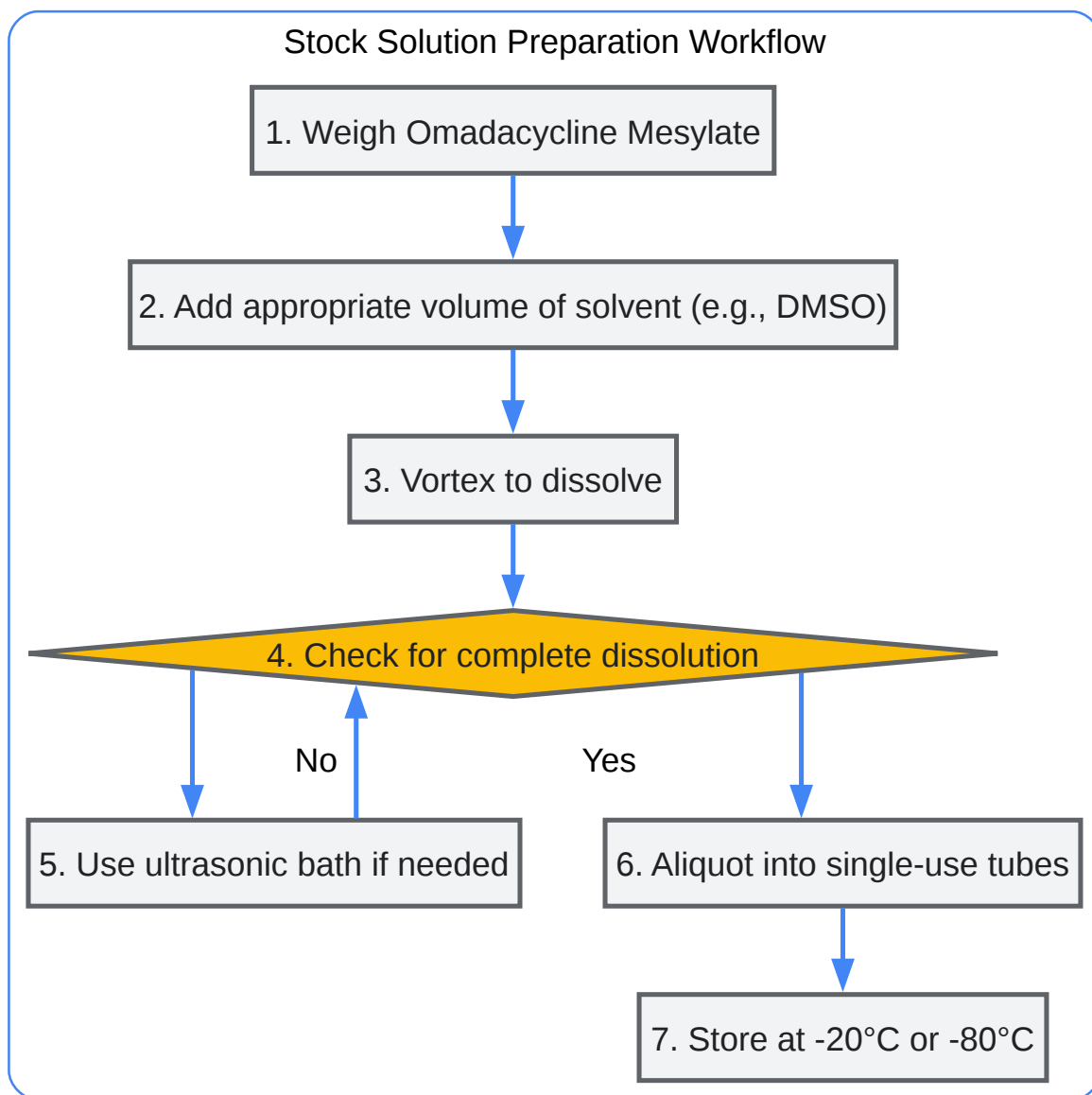
Diluted infusion solutions of omadacycline have demonstrated stability under specific conditions. A solution of 1 mg/mL in 0.9% sodium chloride or 5% dextrose is stable for up to 24 hours at room temperature (not exceeding 25°C) or for up to 7 days when refrigerated (2–8°C). [8][9] A separate study confirmed that omadacycline for injection, when reconstituted, was stable and remained within specifications for up to 9 days when refrigerated.[10][11]

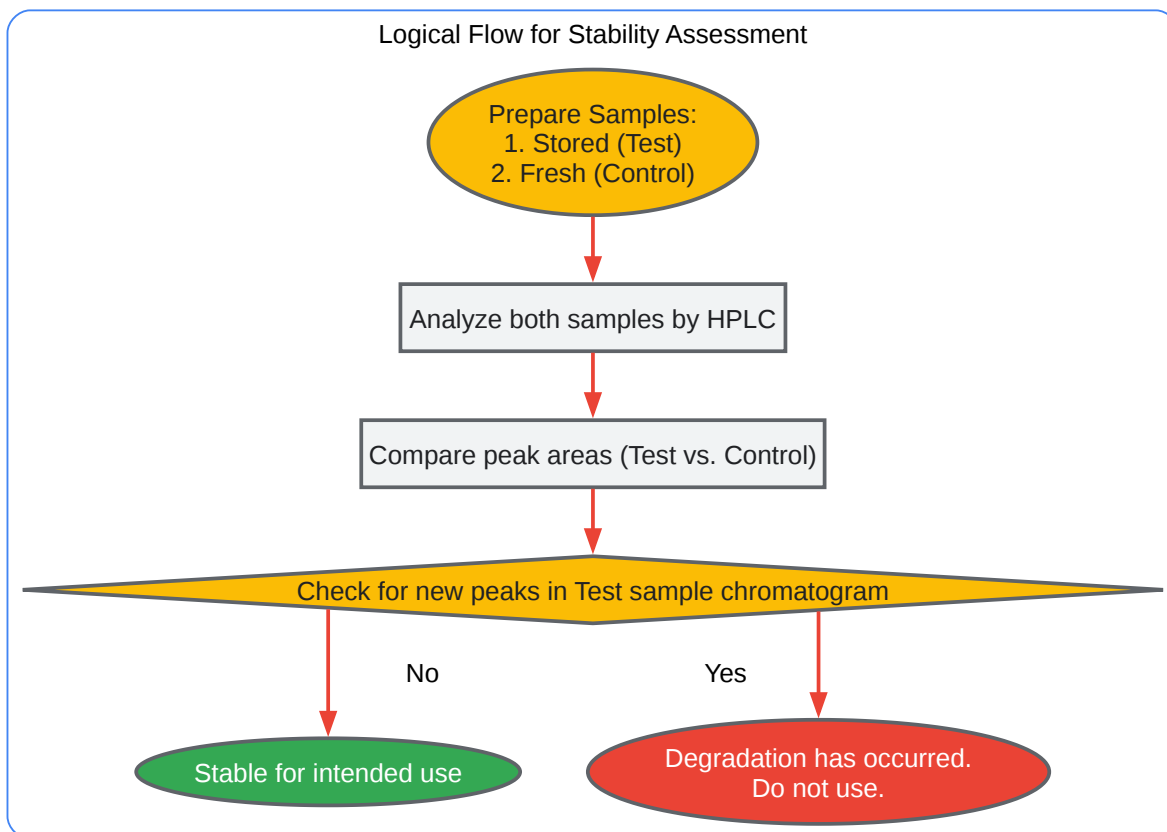
Troubleshooting Guides

Issue: **Omadacycline mesylate** is not dissolving completely.

- **Verify the solvent and concentration:** Cross-reference your intended concentration with the solubility data in the tables above.
- **Use fresh, high-quality solvent:** Particularly for DMSO, which is hygroscopic, using a newly opened bottle can improve solubility.[2][5]
- **Apply gentle heating and sonication:** To increase solubility, you can warm the solution to 37°C and use an ultrasonic bath.[7]
- **For aqueous preparations, use a co-solvent:** Dissolve the **omadacycline mesylate** in a small amount of DMSO first, then slowly add this stock solution to your aqueous buffer while vortexing.[1]







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